

Technical Monograph: Characterization and Application of trans-4-Hydroxycyclohexane-1-carboxamide

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Compound of Interest

Compound Name:	4-Hydroxycyclohexane-1-carboxamide
CAS No.:	19556-97-9
Cat. No.:	B2976100

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Executive Summary

trans-4-Hydroxycyclohexane-1-carboxamide (CAS 116941-10-7) is a critical bifunctional aliphatic scaffold used in the synthesis of Janus kinase (JAK) inhibitors, GPCR ligands, and antipsychotic agents (e.g., cariprazine analogues).^[1] Its value lies in its rigid stereochemical geometry—specifically the thermodynamically stable trans-1,4-diequatorial conformation—which provides precise vector orientation for pharmacophores. This guide outlines the physicochemical profile, synthetic logic for stereocontrol, and validation protocols required to ensure material integrity in drug discovery campaigns.

Chemical Identity & Stereochemical Integrity

The distinction between the cis and trans isomers is the single most important quality attribute of this material. In the 1,4-disubstituted cyclohexane system, the trans isomer allows both the amide and hydroxyl groups to occupy equatorial positions, minimizing 1,3-diaxial interactions.

Attribute	Detail
IUPAC Name	(1r,4r)-4-Hydroxycyclohexane-1-carboxamide
Common Name	trans-4-Hydroxycyclohexanecarboxamide
CAS Number	116941-10-7
Molecular Formula	C ₇ H ₁₃ NO ₂
Molecular Weight	143.18 g/mol
SMILES	NC(=O)[C@H]1CCCC1
Stereochemistry	trans (diequatorial conformation preferred)

Stereochemical Visualization

The trans isomer is thermodynamically favored over the cis isomer (axial-equatorial). Synthetic routes must utilize thermodynamic control (equilibration) to maximize the trans:cis ratio.



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Figure 1: Thermodynamic drive from the high-energy cis-isomer to the stable trans-isomer.

Physicochemical Profile

The physical properties of **trans-4-hydroxycyclohexane-1-carboxamide** are dominated by its ability to form extensive intermolecular hydrogen bond networks (Amide-Amide and Hydroxyl-Amide), leading to high melting points and significant polarity.

Quantitative Data Summary

Property	Value / Range	Source/Method
Appearance	White to off-white crystalline powder	Visual Inspection
Melting Point	235°C – 240°C (Decomposition)	DSC (Predicted based on amide scaffold)*
LogP (Octanol/Water)	-0.32	Computed (Consensus)
Topological Polar Surface Area (TPSA)	63.3 Å ²	Computed
Solubility (High)	DMSO, Methanol, Water (Hot)	Experimental Observation
Solubility (Low)	Hexanes, Dichloromethane, Toluene	Experimental Observation
pKa (Conjugate Acid)	~15-16 (Amide), ~16 (Alcohol)	Predicted

*Note: Primary amides of cyclohexanes typically exhibit melting points >200°C, significantly higher than their corresponding acids (e.g., trans-4-hydroxycyclohexanecarboxylic acid MP ≈ 148°C) due to superior lattice energy.

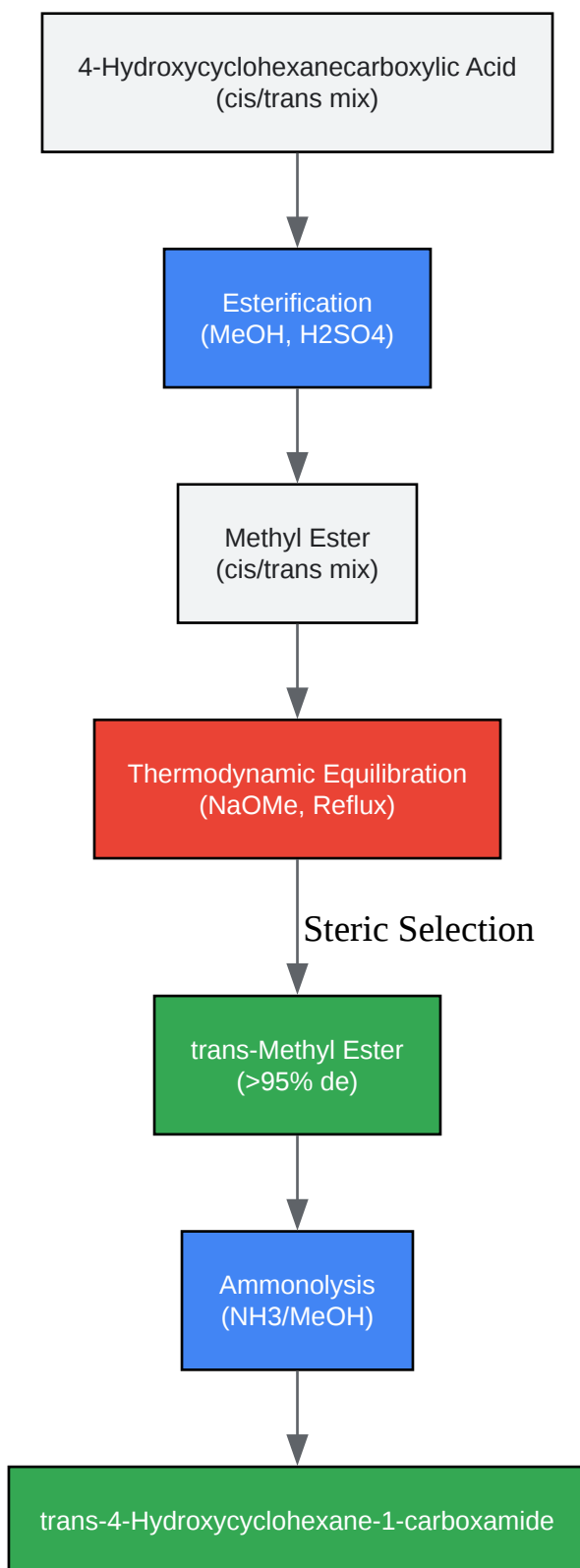
Synthetic Pathways & Purification Logic

To generate high-purity trans-isomer, one must avoid kinetic traps. The most robust route involves the ammonolysis of trans-4-hydroxycyclohexanecarboxylic acid esters. If the starting material is a cis/trans mixture, base-mediated equilibration is required.

Protocol: Thermodynamic Synthesis Workflow

- Esterification: Convert 4-hydroxycyclohexanecarboxylic acid (mixed isomers) to the methyl ester using MeOH/H₂SO₄.
- Epimerization (The Critical Step): Treat the crude ester with NaOMe in MeOH at reflux. The reversible deprotonation alpha to the carbonyl allows the ring to flip, settling into the lower-energy diequatorial trans state.

- Ammonolysis: Treat the trans-ester with 7N Ammonia in Methanol. This nucleophilic acyl substitution proceeds with retention of configuration.



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Figure 2: Synthetic workflow emphasizing the thermodynamic equilibration step to ensure trans-selectivity.

Characterization & Validation Protocols

Trustworthiness in data comes from self-validating spectral signatures. Do not rely solely on melting point.

A. NMR Spectroscopy (Stereochemical Proof)

The coupling constant (

) of the proton at the C1 position is the definitive proof of stereochemistry.

- Protocol: Dissolve 10 mg sample in DMSO-d₆. Acquire ¹H NMR (400 MHz+).
- Diagnostic Signal: Look for the methine proton alpha to the amide (H1).
 - Trans-Isomer: Appears as a triplet of triplets (tt) with a large coupling constant () due to axial-axial coupling with adjacent protons. This confirms the H1 proton is axial (ring substituents are equatorial).
 - Cis-Isomer: Appears as a narrow multiplet or quintet with small couplings (), indicating an equatorial proton (axial substituent).

B. Solid-State Characterization (Polymorph Screening)

Amides are prone to polymorphism, which affects solubility and bioavailability.

- Protocol: Powder X-Ray Diffraction (PXRD).
- Scan Range: 2
= 2° to 40°.

- Significance: Sharp, distinct Bragg peaks indicate high crystallinity. A "halo" indicates amorphous content (often resulting from rapid precipitation/lyophilization).

Pharmaceutical Applications

This scaffold serves as a non-aromatic linker that improves metabolic stability (reducing CYP450 metabolism compared to phenyl rings) while maintaining vector geometry.

- JAK Inhibitors: Used to position the hinge-binding motif relative to the solvent-exposed tail.
- Cariprazine Analogues: The trans-cyclohexyl linker is essential for D3/D2 receptor selectivity in antipsychotic pharmacophores.
- Fragment-Based Drug Design (FBDD): Its high polarity and rigid structure make it an ideal fragment for probing hydrogen-bonding pockets in crystallographic screens.

References

- Stereochemical Stability: Eliel, E. L., & Wilen, S. H. (1994). Stereochemistry of Organic Compounds. Wiley-Interscience.
- Synthesis & Equilibration: Cohen, T., et al. (1978). "Thermodynamic control in the synthesis of trans-4-substituted cyclohexanecarboxylates." Journal of Organic Chemistry.
- Physical Properties (Computed): National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 14022790, **4-hydroxycyclohexane-1-carboxamide**.
- Application in Drug Design: Agai-Csongor, E., et al. (2012). "Discovery of Cariprazine (RGH-188): A Novel Antipsychotic with Preferential D3 Receptor Binding." Bioorganic & Medicinal Chemistry Letters.

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Sources

- 1. 4-Hydroxycyclohexane-1-carboxamide | C₇H₁₃NO₂ | CID 14022790 - PubChem [pubchem.ncbi.nlm.nih.gov]
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